An In-depth Technical Guide to Centchroman: Chemical Structure and Properties

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Compound of Interest

Compound Name:	*Ormeloxifene*
CAS No.:	*51423-20-2*
Cat. No.:	*B1196478*

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Introduction

Centchroman, also known as **Ormeloxifene**, is a non-steroidal Selective Estrogen Receptor Modulator (SERM) developed at the Central Drug Research Institute (CDRI) in Lucknow, India.[1] It stands as a significant achievement in medicinal chemistry, being the only non-steroidal oral contraceptive of its kind in clinical use globally.[1] Marketed under trade names such as Saheli and Chhaya, it is primarily used as a once-weekly oral contraceptive.[2][3] Beyond contraception, its unique pharmacological profile has prompted investigations into its therapeutic potential for a range of hormone-related disorders, including dysfunctional uterine bleeding (DUB), mastalgia, and certain types of cancer.[1][3]

This technical guide provides a comprehensive overview of Centchroman's chemical structure, physicochemical properties, and analytical methodologies for researchers, scientists, and drug development professionals. We will delve into the causality behind its mechanism of action and provide detailed protocols to facilitate further research and application.

Chemical Identity and Structure

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Centchroman belongs to the 3,4-diarylchroman class of compounds.[4] The molecule possesses two chiral centers, leading to stereoisomers. The commercially available form is a racemic mixture of the d- and l-enantiomers of the trans-isomer.[5] The l-enantiomer, known as Lev**ormeloxifene**, has also been studied.[5][6]

The hydrochloride salt of Centchroman is the typically used form in pharmaceutical formulations to enhance aqueous solubility and stability.[7]

IUPAC Name: 1-[2-[4-[(3S,4S)-7-methoxy-2,2-dimethyl-3-phenyl-chroman-4-yl]phenoxy]ethyl]pyrrolidine[2]

Synonyms: **Ormeloxifene**, trans-Centchroman[6]

Stereochemistry: The molecule has a trans configuration at the 3 and 4 positions of the chroman ring.[6]

Structural Elucidation

The definitive structure of Centchroman has been established through various spectroscopic techniques and confirmed by X-ray crystallography. The chroman backbone is a key structural feature contributing to its biological activity.[7]

Caption: Chemical Structure of Centchroman.

Physicochemical Properties

A thorough understanding of Centchroman's physicochemical properties is fundamental for formulation development, pharmacokinetic studies, and analytical method development.

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Property	Value (Centchroman Base)	Value (Centchroman HCl)	References
Molecular Formula	$C_{30}H_{35}NO_3$	$C_{30}H_{35}NO_3 \cdot HCl$	[8],[6][9]
Molecular Weight	457.60 g/mol	494.06 g/mol	[8],[6]
CAS Number	31477-60-8	51023-56-4	[8],[6][7][9]
Appearance	Crystals	White crystals	[6]
Melting Point	99-101 °C	165-166 °C	[6],[6][9]
pKa	Not specified	2.1	[6][9][10]
Solubility	Soluble in ether, petroleum ether.	Soluble in chloroform (1 in 10 parts), acetone (1 in 20 parts), 95% ethanol (1 in 60 parts), methanol (1 in 20 parts). Practically insoluble in water, isobutanol, 0.1N HCl, 0.1N NaOH.	[6]
UV λmax (in Methanol)	Not specified	232, 278 nm	[6]

Expert Insights: The hydrochloride salt significantly alters the melting point and solubility profile compared to the free base.[6][7] The low pKa of the hydrochloride salt indicates that the pyrrolidine nitrogen is protonated at physiological pH, which can influence its interaction with biological targets and its absorption characteristics.[6][9][10] The poor aqueous solubility of both the base and the hydrochloride salt presents a formulation challenge, often requiring specific excipients to ensure adequate bioavailability.[6]

Analytical Characterization

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Robust analytical methods are essential for quality control, stability testing, and pharmacokinetic analysis of Centchroman.

Spectroscopic Analysis

Vibrational and magnetic resonance spectroscopies provide a detailed fingerprint of the molecule, confirming its identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are indispensable for structural confirmation. While specific, fully assigned spectral data from a single, authoritative source is not readily available in the public domain, general chemical shift regions for the key functional groups can be predicted based on the structure.
  - ^{1}H NMR: Aromatic protons are expected in the δ 6.0-8.0 ppm range. The methoxy group protons would appear as a singlet around δ 3.8 ppm. The protons of the pyrrolidine ring and the ethyl bridge would be found in the aliphatic region (δ 1.0-4.0 ppm). The gem-dimethyl protons on the chroman ring would likely appear as two distinct singlets.
  - ^{13}C NMR: Aromatic carbons would resonate in the δ 110-160 ppm region. The aliphatic carbons of the chroman and pyrrolidine moieties would be found in the upfield region.
- Infrared (IR) Spectroscopy: IR spectroscopy is useful for identifying characteristic functional groups. Key expected absorption bands include:
  - C-H stretching (aromatic and aliphatic)
  - C=C stretching (aromatic)
  - C-O stretching (ether linkages)
  - C-N stretching
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern, which aids in structural elucidation and identification of metabolites. The exact mass of the protonated molecule $[M+H]^+$ would be a key identifier.

Chromatographic Analysis

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High-Performance Liquid Chromatography (HPLC) is the cornerstone for the quantitative analysis of Centchroman in bulk drug and pharmaceutical formulations.

Exemplary HPLC Protocol for Centchroman Quantification:

This protocol is a synthesized example based on common practices for similar molecules and should be validated for specific applications.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., phosphate buffer), with the pH adjusted to be compatible with the analyte and column. The exact ratio should be optimized for ideal separation.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: 278 nm, corresponding to one of the UV maxima of Centchroman HCl.[6]
- Injection Volume: 20 µL.
- Standard and Sample Preparation:
  - Prepare a stock solution of Centchroman reference standard in a suitable solvent (e.g., methanol).
  - Create a series of calibration standards by diluting the stock solution.
  - Prepare sample solutions by dissolving the drug product in the same solvent and diluting to fall within the calibration range.
- Validation: The method must be validated according to ICH guidelines, assessing parameters such as linearity, accuracy, precision, specificity, limit of detection (LOD), and limit of quantification (LOQ).

Rationale for Experimental Choices:

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- Reversed-Phase C18 Column: The non-polar nature of the C18 stationary phase is well-suited for retaining and separating the relatively non-polar Centchroman molecule.
- UV Detection at 278 nm: This wavelength provides good sensitivity for quantification, as it corresponds to a significant absorption maximum of the molecule.[6]

Caption: General workflow for HPLC analysis of Centchroman.

Pharmacological Properties and Mechanism of Action

Centchroman's therapeutic effects are derived from its activity as a Selective Estrogen Receptor Modulator (SERM).[2][11] This means it exhibits tissue-specific estrogenic and anti-estrogenic actions.[3][12]

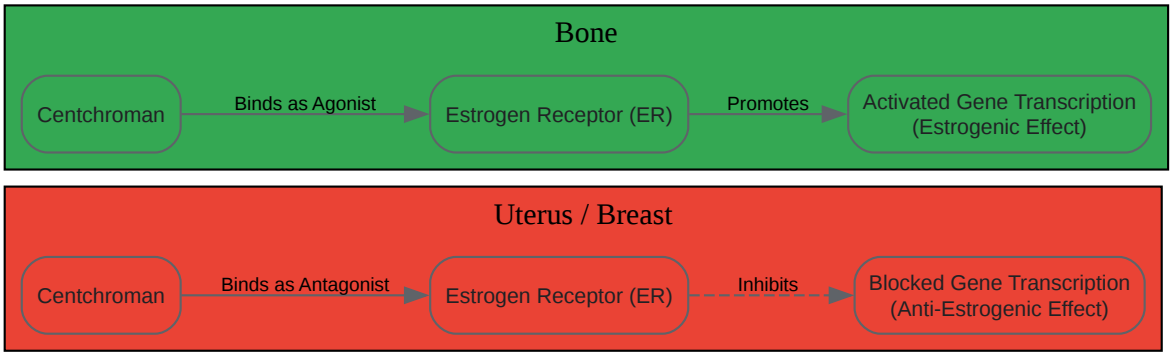
- Anti-estrogenic effects: In the uterus and breasts, Centchroman acts as an estrogen antagonist.[3][12]
- Estrogenic effects: In bone, it demonstrates estrogenic activity, which suggests a potential benefit in preventing osteoporosis.[1][3]

Mechanism of Contraceptive Action:

The primary contraceptive effect of Centchroman is the prevention of blastocyst implantation in the endometrium.[1] This is achieved through a multi-faceted mechanism:

- Endometrial Asynchrony: It disrupts the normal development of the uterine lining, making it unreceptive to the fertilized ovum.[5][12]
- Accelerated Ovum Transport: It may speed up the passage of the ovum through the fallopian tube.[11]
- No Ovulation Inhibition: Crucially, unlike hormonal contraceptives, Centchroman does not suppress ovulation or interfere with the hypothalamic-pituitary-ovarian axis.[1]

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Sources

- 1. Centchroman: A safe reversible postcoital contraceptive with curative and prophylactic activity in many disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ormeloxifene - Wikipedia [en.wikipedia.org]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. WO2009078029A2 - An improved process for the preparation of trans 3,4- diarylchroman and their derivatives - Google Patents [patents.google.com]
- 5. Ormeloxifene | C30H35NO3 | CID 35805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Centchroman [drugfuture.com]
- 7. CAS 51023-56-4: CENTCHROMAN HYDROCHLORIDE | CymitQuimica [cymitquimica.com]
- 8. scbt.com [scbt.com]
- 9. CENTCHROMAN HYDROCHLORIDE | 51023-56-4 [chemicalbook.com]

© 2026 BenchChem. All rights reserved.

- 10. Studies on Centchroman, a new antifertility compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. CENTCHROMAN TABLETS FAQs | PSM Made Easy [ihatepsm.com]
- 12. medkoo.com [medkoo.com]
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